

Discovery of Substituted Indazole-4-ols: A Technical Guide

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Compound of Interest

Compound Name: 3-Iodo-1-methyl-1H-indazol-4-ol

CAS No.: 1823931-40-3

Cat. No.: B11850530

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Content Type: Technical Whitepaper Audience: Medicinal Chemists, Drug Discovery Scientists, and Pharmacologists Focus: Synthetic accessibility, structure-activity relationships (SAR), and therapeutic applications of the 1H-indazol-4-ol scaffold.

Executive Summary: The Indazole-4-ol Advantage

In the landscape of modern drug discovery, the 1H-indazol-4-ol scaffold has emerged as a privileged substructure, primarily utilized as a robust bioisostere for phenols and indoles. Unlike its carbocyclic or monocyclic heteroatomic counterparts, the indazole-4-ol core offers a unique combination of amphoteric character ($pK_a \sim 13.8$ for N-H deprotonation, ~ 1.0 for protonation), metabolic stability, and defined hydrogen-bonding vectors.

This guide analyzes the discovery campaigns that elevated this scaffold from a chemical curiosity to a clinical contender, specifically focusing on its role in allosteric CCR4 antagonism, HIV-1 reverse transcriptase inhibition, and kinase modulation (Akt/PLK4).

Chemical Space & Rationale

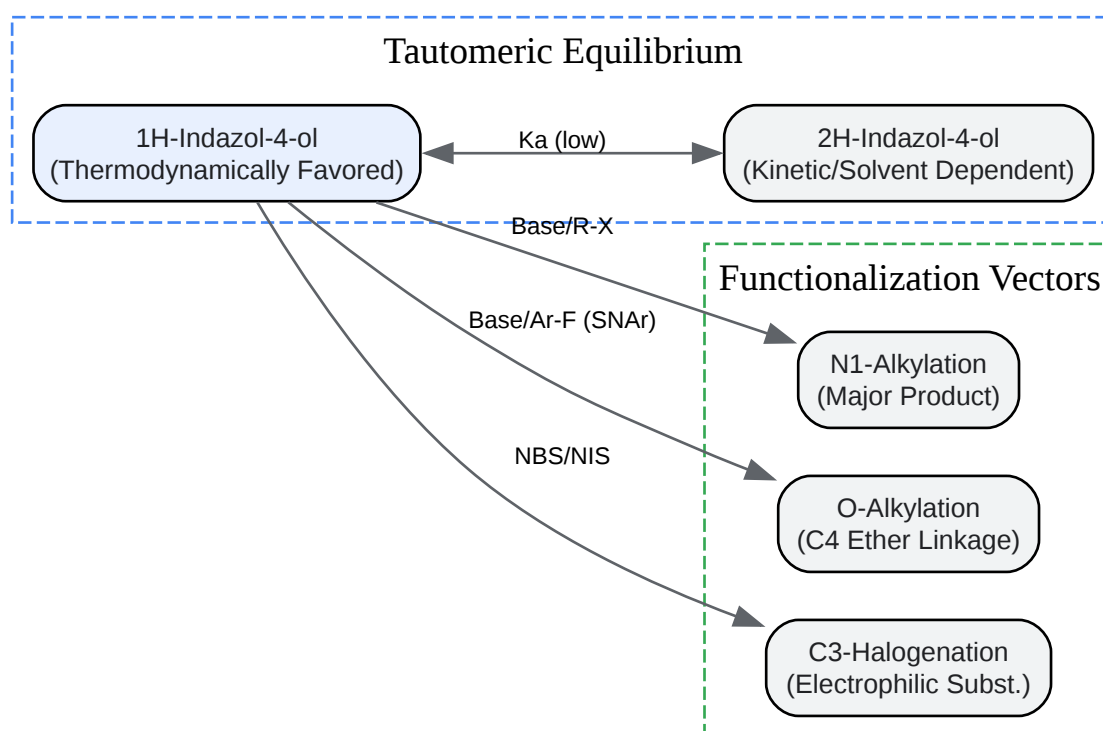
The "Phenol Bioisostere" Hypothesis

The 4-hydroxyindazole moiety mimics the electronic and steric profile of a phenol but introduces a fused pyrazole ring that alters the physicochemical properties:

- **Lipophilicity:** Generally lower LogP than the corresponding naphthalene derivatives, improving water solubility.
- **H-Bonding:** The N1 and N2 nitrogens provide additional H-bond donor/acceptor sites absent in simple phenols.
- **Metabolic Blockade:** The fused ring system prevents rapid glucuronidation often seen with exposed phenols, while the 4-position oxygen serves as a handle for further diversification (e.g., ethers, carbamates).

Tautomeric Considerations

Indazoles exist in a tautomeric equilibrium between 1H and 2H forms.[1] For 4-substituted indazoles, the 1H-tautomer is thermodynamically dominant in the solid state and non-polar solvents. However, substitution at N1 or N2 locks the conformation, dramatically affecting the vector of the C4-substituent.



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Figure 1: Tautomeric equilibrium and primary functionalization vectors for the indazole-4-ol core.

Synthetic Accessibility & Protocols

Accessing the 4-hydroxyindazole core requires bypassing the natural tendency of benzenoid precursors to cyclize at the more accessible positions.

Primary Route: The "Nitro-Aldehyde" Cyclization

This route is preferred for generating the unsubstituted 4-OH core on a multigram scale.

Protocol: Synthesis of 1H-indazol-4-ol

- Precursor: Start with 2-methyl-3-nitroanisole.
- Reduction: Catalytic hydrogenation (Pd/C, H₂) yields 2-methyl-3-aminoanisole.
- Diazotization/Cyclization: Treatment with NaNO₂/AcOH (Jacobson indazole synthesis conditions) effects the ring closure to 4-methoxyindazole.
- Deprotection: Demethylation using BBr₃ or HBr/AcOH yields the free 1H-indazol-4-ol.

Advanced Route: S_NAr Arylation (For 4-Aryloxy Derivatives)

For applications like HIV NNRTIs, the 4-OH group is reacted with electron-deficient aromatics.

Experimental Protocol: Preparation of 4-(3,5-Dicyanophenoxy)-1H-indazole

- Reagents: 4-Hydroxyindazole (1.0 eq), 3,5-Dicyanofluorobenzene (1.0 eq), K₂CO₃ (1.5 eq).
- Solvent: Anhydrous DMF (0.2 M).
- Conditions: Heat at 80-100°C for 4-12 hours.
- Workup: Dilute with water, filter the precipitate, wash with Et₂O.

- Yield: Typically 60-80%.
- Mechanism: Nucleophilic aromatic substitution (S_NAr) where the phenoxide anion of the indazole displaces the fluorine.

Case Study 1: CCR4 Antagonists (GSK)

Target: CC-chemokine receptor 4 (CCR4) Indication: Asthma, Inflammation Key Compound: GSK2239633A

Discovery Logic

Researchers at GSK sought an allosteric antagonist for CCR4 to prevent T-cell recruitment in asthmatic airways. High-throughput screening identified a sulfonamide hit.

- Optimization: The initial hit lacked potency and oral bioavailability.
- Scaffold Morphing: The central phenyl ring was replaced with an indazole to improve solubility and lock the conformation.
- The "4-Substituent" Breakthrough: SAR studies revealed that a substituent at the C4 position of the indazole was critical for filling a small hydrophobic pocket in the allosteric site.
 - Observation: 4-Methoxy and 4-Hydroxy analogs showed superior potency compared to C5/C6/C7 analogs.[\[2\]](#)
 - Result: The 4-methoxy-1H-indazole core became the anchor for the clinical candidate.

Quantitative Data Summary

Compound Variant	C4 Substituent	CCR4 Binding (pIC50)	Oral Bioavailability (F%)
Indazole Hit	H	6.2	<5%
Analog A	5-OMe	6.5	12%
Analog B	6-OMe	6.8	15%
GSK2239633A	4-OMe	8.0	16% (Human est.)
Metabolite	4-OH	7.8	Low (High Clearance)

Table 1: SAR optimization of the indazole core for CCR4 antagonism. Note the steep potency cliff associated with the C4 position.

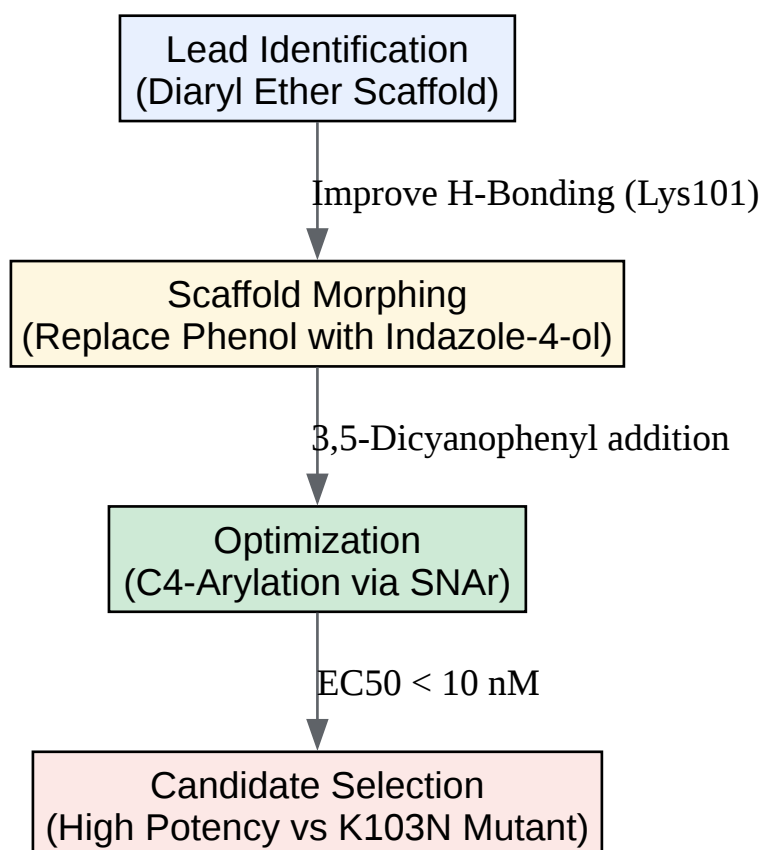
Case Study 2: HIV-1 NNRTIs (Molecular Hybridization)

Target: HIV-1 Reverse Transcriptase (RT) Strategy: Hybridization of Indazole with Diaryl Ethers

The Design Strategy

Traditional NNRTIs (like Efavirenz) face resistance issues. Researchers utilized the indazole-4-ol as a central scaffold to hybridize features of diaryl ether inhibitors (DAPYs) and indoles.

- **Binding Mode:** The indazole N-H acts as a hydrogen bond donor to the backbone carbonyl of Lys101 in the RT allosteric pocket.
- **The 4-Aryloxy Linker:** The oxygen at C4 serves as a spacer, positioning a 3,5-substituted phenyl ring (mimicking the "wing" of the butterfly-like inhibitors) into the hydrophobic tunnel.



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Figure 2: Workflow for the discovery of Indazole-based NNRTIs.

Structural Biology & Binding Modes

The versatility of the substituted indazole-4-ol stems from its ability to adopt distinct binding modes depending on the target.

Kinase Hinge Binding (ATP-Competitive)

In kinases like PLK4 and Akt, the indazole core often binds to the hinge region.

- Interaction: The N1-H acts as a donor to the hinge residue (e.g., Glu/Met), while N2 acts as an acceptor.
- Role of C4-OH/OR: The substituent at C4 often points towards the solvent-exposed region or the gatekeeper residue, allowing for solubilizing groups (like morpholine-linked ethers) to be attached without disrupting the primary hinge interaction.

Allosteric Pockets (GPCRs/RT)

- Interaction: The core acts as a rigid spacer.
- Role of C4-OH/OR: It dictates the "exit vector" of the attached pharmacophore, often inducing a specific twist (dihedral angle) required to fit into narrow allosteric crevices (e.g., the NNRTI binding pocket).

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